

# A Technical Guide to the Melting Point of 1-(Methylsulfonyl)-1H-benzotriazole

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## Compound of Interest

Compound Name: 1-(Methylsulfonyl)-1H-benzotriazole

Cat. No.: B104111

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This guide provides a comprehensive overview of the physicochemical properties, focusing on the melting point, of **1-(Methylsulfonyl)-1H-benzotriazole**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details experimental protocols for melting point determination and outlines the compound's key characteristics and applications.

## Introduction

**1-(Methylsulfonyl)-1H-benzotriazole**, also known as 1-methanesulfonyl-1H-benzotriazole, is a crystalline solid organic compound. It serves as a valuable intermediate in organic synthesis and has been explored for its potential in the pharmaceutical industry. Derivatives of this compound are investigated as potential drug candidates, for instance, in the development of anticancer drugs. Structurally, it consists of a benzotriazole ring substituted with a methylsulfonyl group.

## Physicochemical Properties

The melting point is a critical physical property used to identify a compound and assess its purity.<sup>[1]</sup> Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can cause a depression and broadening of this range. Reported melting point values for **1-(Methylsulfonyl)-1H-benzotriazole** vary slightly across different suppliers, which may be attributed to differences in purity.

Table 1: Quantitative Data for **1-(Methylsulfonyl)-1H-benzotriazole**

Property	Value	Source(s)
CAS Number	37073-15-7	
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> S	
Molecular Weight	197.21 g/mol	
Melting Point	120-122 °C	
Melting Point (lit.)	108-112 °C	[2]
Purity	95%	[2]
Appearance	Crystalline solid	

## Experimental Protocol: Melting Point Determination

The most common method for determining the melting point of a solid organic compound is the capillary method, which can be performed with a manual apparatus like a Thiele tube or a modern digital instrument (e.g., a Mel-Temp apparatus).[3]

### 3.1. Principle

A small, finely powdered sample of the solid is packed into a thin-walled capillary tube, which is then heated at a controlled rate in a heating block or oil bath.[3] The melting point range is the interval between the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid.[4]

### 3.2. Apparatus and Materials

- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube setup
- Glass capillary tubes (one end sealed)
- Thermometer (calibrated)
- Spatula

- Mortar and pestle (optional, for grinding the sample)
- **1-(Methylsulfonyl)-1H-benzotriazole** sample (must be completely dry)[5]

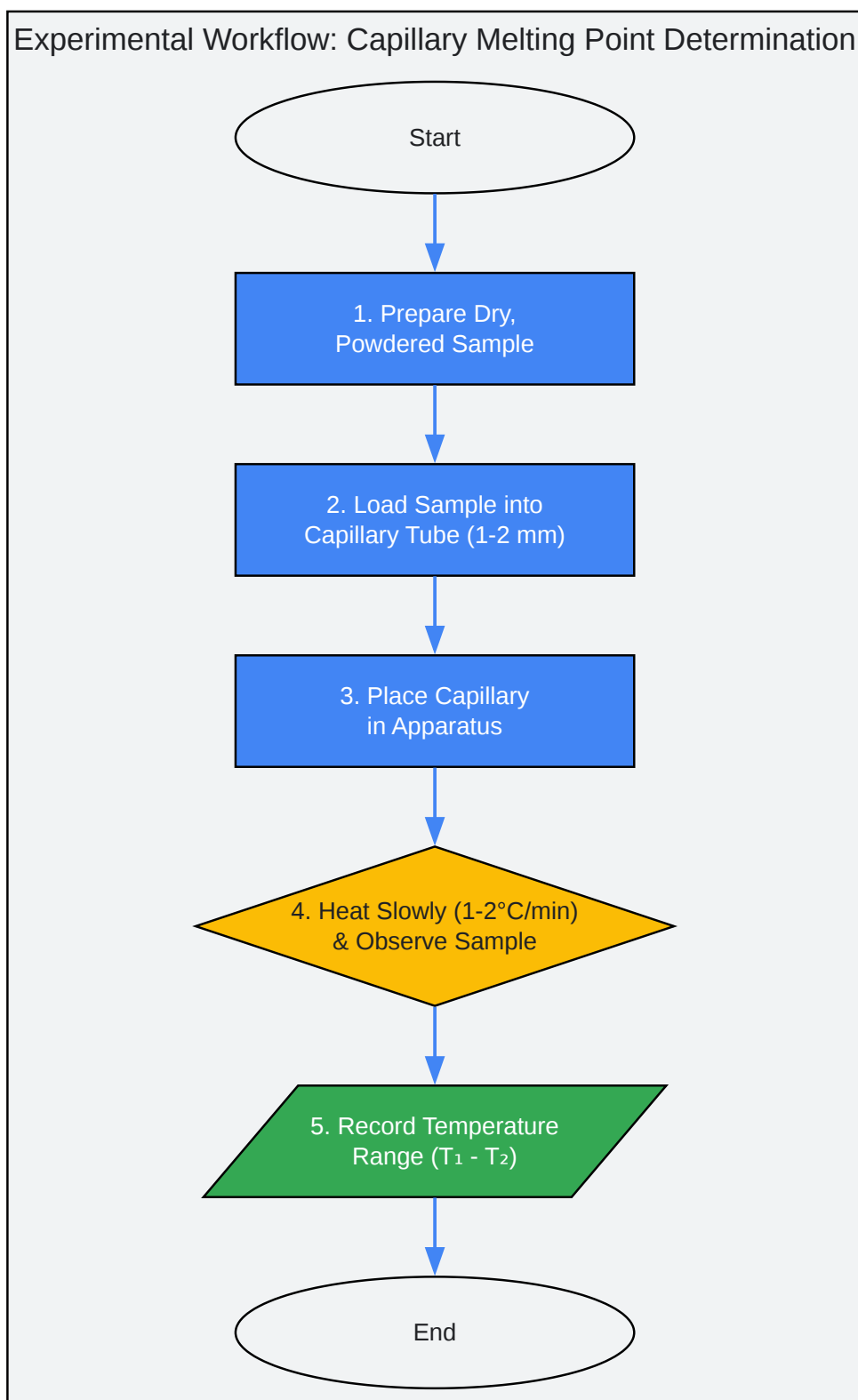
### 3.3. Detailed Procedure

- Sample Preparation:
  - Place a small amount of **1-(Methylsulfonyl)-1H-benzotriazole** on a clean, dry surface. If the crystals are not fine, gently grind them into a fine powder.
  - Jab the open end of a capillary tube into the powder pile to collect a small amount of the sample.[5]
  - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Alternatively, drop the tube through a long, narrow glass tube to pack the solid tightly. [5] The packed sample height should be approximately 1-2 mm.[4]
- Apparatus Setup:
  - Insert the capillary tube containing the sample into the designated slot in the melting point apparatus.[5]
  - Ensure the thermometer is correctly placed to accurately measure the temperature of the heating block or bath.
- Measurement:
  - Rapid Determination (Optional): First, heat the sample rapidly to find an approximate melting point. This helps in setting the parameters for a more accurate measurement.
  - Accurate Determination: Allow the apparatus to cool to at least 15-20°C below the approximate melting point.[5]
  - Begin heating again at a slow, controlled rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.[5] A slow heating rate is crucial for an accurate reading.

- Observe the sample through the magnifying lens.
- Data Recording:
  - Record the temperature ( $T_1$ ) when the first visible drop of liquid appears.
  - Record the temperature ( $T_2$ ) when the last crystal of the solid turns into a clear liquid.
  - The melting point is reported as the range  $T_1 - T_2$ .
  - Perform at least two careful determinations to ensure the value is consistent.

## Workflow Visualization

The following diagram illustrates the logical workflow for determining the melting point using the capillary method.



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Caption: Workflow for Melting Point Determination.

## Safety and Handling

When handling **1-(Methylsulfonyl)-1H-benzotriazole**, standard laboratory safety precautions should be observed. It is recommended to wear protective gloves and eye protection. In case of accidental contact with skin or eyes, the affected area should be rinsed immediately with water. The melting point apparatus can reach high temperatures and should be handled with care to avoid burns.[1]

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